

Fluorophosphoric Acid: A Versatile Reagent in Modern Fluorination Chemistry

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Compound of Interest

Compound Name: Fluorophosphoric acid

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[City, State] – **Fluorophosphoric acid** is emerging as a significant reagent in the field of synthetic chemistry, particularly in the development of fluorinated organic molecules for the pharmaceutical and agrochemical industries. Its unique properties as both a strong acid and a source of fluoride are being leveraged to facilitate a range of fluorination reactions, offering potential advantages in terms of reactivity and selectivity. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **fluorophosphoric acid** and its derivatives as reagents in key fluorination reactions.

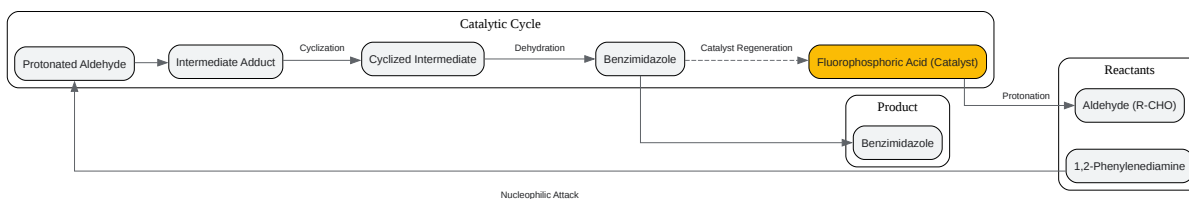
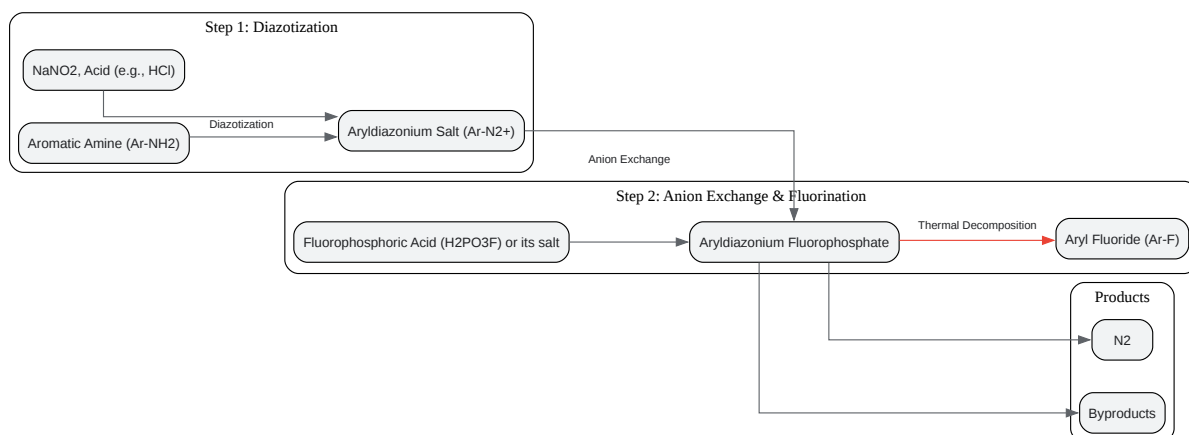
The strategic introduction of fluorine into organic molecules can dramatically alter their biological properties, enhancing metabolic stability, binding affinity, and bioavailability.^{[1][2]} Consequently, the development of efficient and selective fluorination methods is a critical area of research.^[3] While a variety of fluorinating agents are available, **fluorophosphoric acid** presents a unique profile due to its combined acidic and nucleophilic characteristics.

Application 1: Synthesis of Aryl Fluorides via a Modified Balz-Schiemann Reaction

One of the most established methods for the synthesis of aryl fluorides is the Balz-Schiemann reaction, which traditionally involves the thermal decomposition of an aryldiazonium tetrafluoroborate salt.^{[4][5][6]} Innovations in this field have shown that other counterions, such

as hexafluorophosphate (PF_6^-), can be used, sometimes with improved yields.^{[2][7]} This provides a strong precedent for the use of monofluorophosphate salts, derived from **fluorophosphoric acid**, in similar transformations. The reaction proceeds through the diazotization of a primary aromatic amine, followed by decomposition of the resulting diazonium salt to yield the corresponding aryl fluoride.

Logical Workflow for Aryl Fluoride Synthesis



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